

# physical and chemical properties of 3,5-Bis(trifluoromethyl)styrene

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## Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)styrene

Cat. No.: B1333223

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## An In-depth Technical Guide to 3,5-Bis(trifluoromethyl)styrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3,5-Bis(trifluoromethyl)styrene**. It includes a summary of its key data, detailed hypothetical experimental protocols for its synthesis, and a discussion of its reactivity and potential applications, particularly in the fields of medicinal chemistry and polymer science.

## Core Properties and Data

**3,5-Bis(trifluoromethyl)styrene** is a substituted styrene molecule characterized by the presence of two trifluoromethyl groups on the phenyl ring. These electron-withdrawing groups significantly influence the compound's reactivity and physical properties.

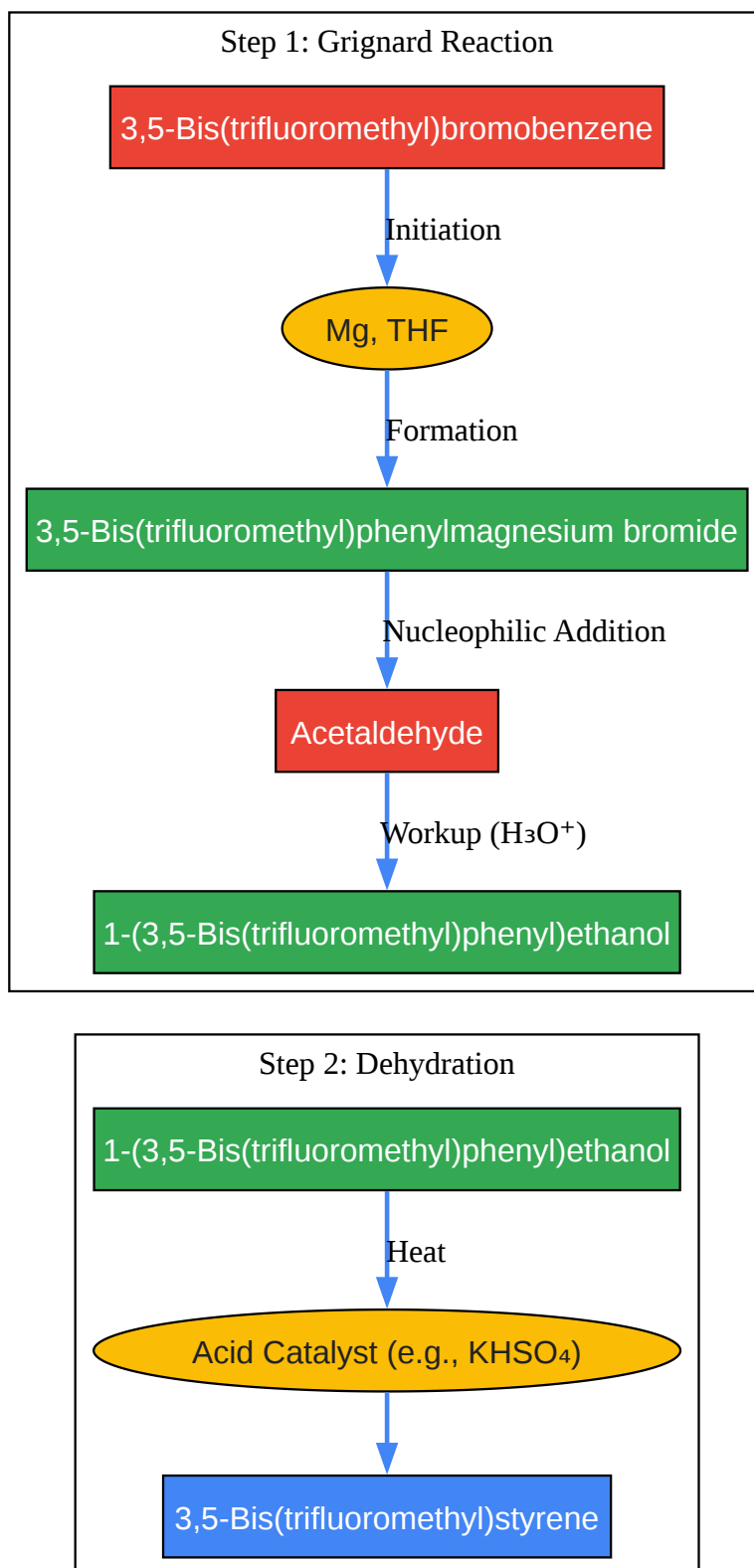
## Physical and Chemical Data Summary

Property	Value	Reference
Chemical Name	1-ethenyl-3,5-bis(trifluoromethyl)benzene	
Synonyms	1,3-Bis(trifluoromethyl)-5-vinylbenzene	
CAS Number	349-59-7	
Molecular Formula	C <sub>10</sub> H <sub>6</sub> F <sub>6</sub>	
Molecular Weight	240.15 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	59-61 °C at 20 mmHg	
Melting Point	7-8 °C (lit.)	
Density	1.334 g/mL at 25 °C (lit.)	
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.425 (lit.)	[1]
Solubility	Sparingly soluble in water.	[2]
Storage Temperature	2-8°C	

## Synthesis and Experimental Protocols

While specific literature detailing the synthesis of **3,5-Bis(trifluoromethyl)styrene** is not readily available, a plausible and efficient synthetic route can be proposed based on established organometallic reactions. A two-step approach involving a Grignard reaction followed by dehydration is a common method for preparing substituted styrenes.

## Proposed Synthesis Workflow



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Caption: Proposed two-step synthesis of **3,5-Bis(trifluoromethyl)styrene**.

## Experimental Protocol: Synthesis of 1-(3,5-Bis(trifluoromethyl)phenyl)ethanol

### Materials:

- 3,5-Bis(trifluoromethyl)bromobenzene
- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- Acetaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions (Schlenk line or glovebox)

### Procedure:

- Under an inert atmosphere (argon or nitrogen), magnesium turnings are placed in a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- Anhydrous THF is added to cover the magnesium.
- A solution of 3,5-Bis(trifluoromethyl)bromobenzene in anhydrous THF is added dropwise via the dropping funnel to initiate the Grignard reaction. Gentle heating may be required to start the reaction.
- Once initiated, the remaining solution of the aryl bromide is added at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture is stirred at room temperature until the magnesium is consumed.

- The flask is cooled in an ice bath, and a solution of freshly distilled acetaldehyde in anhydrous THF is added dropwise with vigorous stirring.
- The reaction is allowed to warm to room temperature and stirred for an additional 2 hours.
- The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude 1-(3,5-Bis(trifluoromethyl)phenyl)ethanol.

## Experimental Protocol: Dehydration to 3,5-Bis(trifluoromethyl)styrene

### Materials:

- Crude 1-(3,5-Bis(trifluoromethyl)phenyl)ethanol
- Potassium bisulfate (KHSO<sub>4</sub>) or another suitable acidic catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous toluene
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate

### Procedure:

- The crude 1-(3,5-Bis(trifluoromethyl)phenyl)ethanol is dissolved in toluene in a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser.
- A catalytic amount of potassium bisulfate is added to the solution.
- The mixture is heated to reflux, and water is collected in the Dean-Stark trap.

- The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- The reaction mixture is cooled to room temperature and washed with a saturated sodium bicarbonate solution and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The resulting crude product can be purified by vacuum distillation to yield pure **3,5-Bis(trifluoromethyl)styrene**.

## Chemical Reactivity and Stability

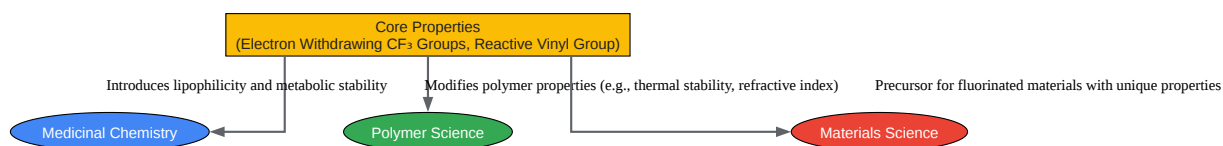
The two trifluoromethyl groups on the aromatic ring are strong electron-withdrawing groups. This electronic effect has several important consequences for the reactivity of **3,5-Bis(trifluoromethyl)styrene**:

- **Vinyl Group Reactivity:** The electron-deficient nature of the aromatic ring can influence the reactivity of the vinyl group in polymerization and other addition reactions. The stability of potential carbocation intermediates is affected, which can alter reaction pathways compared to electron-rich styrenes.
- **Aromatic Ring Substitution:** The trifluoromethyl groups are strongly deactivating and meta-directing for electrophilic aromatic substitution.
- **Stability:** The C-F bonds are very strong, making the trifluoromethyl groups highly stable under a wide range of reaction conditions. However, the overall stability of the molecule should be considered, especially in the presence of strong nucleophiles or bases. The compound is flammable and should be handled with appropriate precautions.<sup>[2]</sup>

## Applications in Research and Development

The unique electronic properties of **3,5-Bis(trifluoromethyl)styrene** make it a valuable building block in several areas of chemical research and development.

## Logical Relationship of Properties to Applications



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Caption: Relationship between the properties of **3,5-Bis(trifluoromethyl)styrene** and its applications.

## Medicinal Chemistry

The trifluoromethyl group is a common motif in pharmaceuticals. Its incorporation can enhance a drug candidate's metabolic stability, lipophilicity, and binding affinity to target proteins. **3,5-Bis(trifluoromethyl)styrene** serves as a precursor for introducing the 3,5-bis(trifluoromethyl)phenyl moiety into more complex molecules with potential therapeutic applications. For instance, this structural unit is found in compounds investigated for their activity in various disease areas.

## Polymer Science

Styrenic monomers are fundamental in polymer chemistry. The presence of the trifluoromethyl groups in **3,5-Bis(trifluoromethyl)styrene** can impart unique properties to polymers derived from it. These properties may include increased thermal stability, altered solubility, a lower refractive index, and modified surface properties. Copolymers of **3,5-Bis(trifluoromethyl)styrene** with other monomers can lead to a wide range of materials with tailored characteristics for specialized applications. For example, it can be used in the synthesis of partially fluorinated polymers.[3]

## Safety Information

**3,5-Bis(trifluoromethyl)styrene** is a flammable liquid and vapor. It can cause skin and serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this

chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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## References

- 1. 3,5-Bis(trifluoromethyl)styrene, 96%, stab. 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. 3,5-Bis(trifluoromethyl)styrene, 96%, stab. 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. Nitroxide-Mediated Controlled Radical Copolymerization of  $\alpha$ -Trifluoromethylstyrenes with Styrenes - PMC [pmc.ncbi.nlm.nih.gov]
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